

Application Note: Preparation of **GENE-955** Stock Solutions for Cellular Assays

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *GENE-955*
Cat. No.: *B15614057*

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Abstract

This document provides a detailed protocol for the preparation of stock and working solutions of **GENE-955**, a potent, ATP-competitive, pan-inhibitor of PIM kinases. PIM kinases (PIM1, PIM2, and PIM3) are crucial serine/threonine kinases that regulate cell survival, proliferation, and apoptosis.[1][2] Overexpression of PIM kinases is associated with various hematologic malignancies and solid tumors, making them a significant target for cancer therapy.[3][4][5] **GENE-955** demonstrates high inhibitory potency against all three PIM isoforms.[3][6][7] Accurate and consistent preparation of **GENE-955** solutions is critical for obtaining reliable and reproducible results in downstream biological assays, such as cell viability, western blotting, and kinase activity assays.

Introduction to **GENE-955**

GENE-955 is a small molecule inhibitor belonging to the 5-azaindazole class of compounds.[4][5] It potently inhibits PIM1, PIM2, and PIM3 with very low nanomolar K_i values.[6][7] The PIM kinases are downstream effectors of the JAK/STAT signaling pathway and are constitutively active.[1][2] They exert their oncogenic effects by phosphorylating a range of downstream targets involved in cell cycle progression and apoptosis, including BAD, 4EBP1, and p21.[2][3][6] By inhibiting PIM kinases, **GENE-955** can suppress the phosphorylation of these substrates, leading to cell cycle arrest and apoptosis in cancer cells.[3][6] This application note outlines the necessary steps and materials for preparing **GENE-955** solutions for in vitro research.

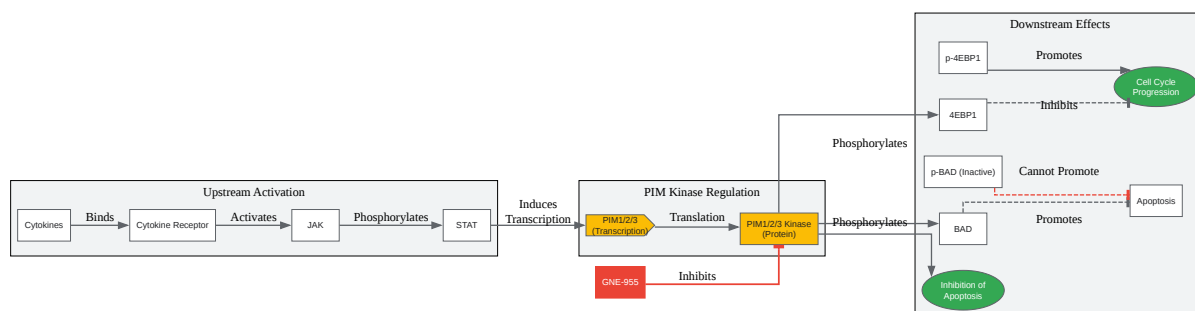
Physicochemical and Potency Data

Quantitative data for **GNE-955** has been compiled from various sources to provide a comprehensive reference for researchers.

Property	Value	Reference
Chemical Name	(S)-1-(3-methoxy-6-(6-(6-methylpyrazin-2-yl)-1H-pyrazolo[4,3-c]pyridin-1-yl)pyridin-2-yl)piperidin-3-amine	[8]
Molecular Formula	C ₂₂ H ₂₄ N ₈ O	[6][9]
Molecular Weight	416.48 g/mol	[6][9]
CAS Number	1527523-39-2	[6][8][9]
Appearance	Crystalline solid / Powder	
PIM1 K _i	0.018 nM	[6][7]
PIM2 K _i	0.11 nM	[6][7]
PIM3 K _i	0.08 nM	[6][7]
MM.1S Cell IC ₅₀	0.5 μM (72 hours)	[3][6]
Primary Solvent	Dimethyl sulfoxide (DMSO)	

Pim Kinase Signaling Pathway

The diagram below illustrates the canonical Pim kinase signaling pathway and the point of inhibition by **GNE-955**. Cytokine signaling activates the JAK/STAT pathway, leading to the transcription of PIM kinases. PIM kinases then phosphorylate downstream targets to promote cell survival and proliferation.



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Caption: **GNE-955** inhibits PIM kinases, preventing downstream pro-survival signaling.

Experimental Protocols

Materials and Equipment

- **GNE-955** powder
- Dimethyl sulfoxide (DMSO), anhydrous, cell culture grade
- Sterile 1.5 mL or 2.0 mL microcentrifuge tubes
- Calibrated analytical balance
- Vortex mixer
- Sonicator (optional, water bath or probe)
- Pipettes and sterile, filtered pipette tips
- Cell culture medium or assay buffer (e.g., DMEM, RPMI, PBS)
- Personal Protective Equipment (PPE): lab coat, safety glasses, gloves

Protocol 1: Preparation of a 10 mM GNE-955 Stock Solution

This protocol describes the preparation of a high-concentration stock solution in DMSO, which is the recommended solvent.

Calculations:

To prepare a 10 mM stock solution of **GNE-955** (MW = 416.48 g/mol):

- Mass (mg) = Molarity (M) x Volume (L) x Molecular Weight (g/mol) x 1000 (mg/g)
- For 1 mL (0.001 L) of a 10 mM (0.01 M) solution:
 - Mass (mg) = 0.01 mol/L * 0.001 L * 416.48 g/mol * 1000 mg/g = 4.165 mg

Procedure:

- Weighing: Carefully weigh out approximately 4.17 mg of **GNE-955** powder using an analytical balance and place it into a sterile microcentrifuge tube. Record the exact weight.
- Solvent Addition: Based on the actual mass recorded, calculate the precise volume of DMSO required to achieve a 10 mM concentration.
 - Volume (μL) = [Mass (mg) / 416.48 (g/mol)] * 100,000
- Add the calculated volume of anhydrous DMSO to the microcentrifuge tube containing the **GNE-955** powder.
- Dissolution: Tightly cap the tube and vortex thoroughly for 1-2 minutes until the powder is completely dissolved. The solution should be clear and free of particulates.
- Sonication (Optional): If the compound does not dissolve completely with vortexing, sonicate the tube in a water bath for 5-10 minutes.
- Aliquoting: To avoid repeated freeze-thaw cycles, aliquot the 10 mM stock solution into smaller, single-use volumes (e.g., 10-20 μL) in sterile microcentrifuge tubes.

- Storage: Store the aliquots at -20°C or -80°C for long-term stability. Under these conditions, the solution should be stable for at least one year.^[7]

Protocol 2: Preparation of Working Solutions

Working solutions are prepared by diluting the 10 mM stock solution into a suitable cell culture medium or assay buffer immediately before use.

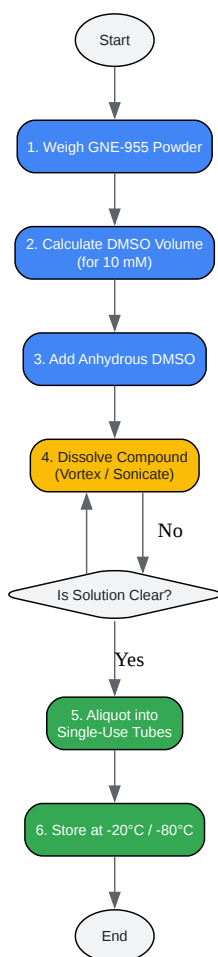
Important: The final concentration of DMSO in the assay should be kept low (typically $\leq 0.5\%$) to avoid solvent-induced cytotoxicity or off-target effects. Always prepare a vehicle control (medium/buffer with the same final concentration of DMSO) for your experiments.

Example Dilution (for a final concentration of 5 μM):

- Perform a serial dilution. First, dilute the 10 mM stock solution 1:100 in cell culture medium to create an intermediate solution of 100 μM .
 - Add 2 μL of 10 mM **GNE-955** stock to 198 μL of medium.
- Next, dilute the 100 μM intermediate solution 1:20 into the final cell culture volume.
 - For a final volume of 2 mL in a well, add 100 μL of the 100 μM intermediate solution.
 - This results in a final **GNE-955** concentration of 5 μM and a final DMSO concentration of 0.05%.

Workflow for Stock Solution Preparation

The following diagram outlines the logical flow for preparing **GNE-955** stock solutions.



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